

Troubleshooting insolubility of **cis-Indatraline hydrochloride** in aqueous buffers

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Compound of Interest

Compound Name: ***cis-Indatraline hydrochloride***

Cat. No.: ***B15553984***

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Technical Support Center: **cis-Indatraline Hydrochloride**

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing challenges with the aqueous solubility of **cis-Indatraline hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **cis-Indatraline hydrochloride** in aqueous solutions?

There is conflicting information regarding the aqueous solubility of **cis-Indatraline hydrochloride**. Some suppliers report solubility up to 10 mM (approximately 3.29 mg/mL) in water with gentle warming[1][2][3]. However, other sources state that it is insoluble in water. Practical experience and the prevalence of dissolution protocols using organic solvents suggest that achieving a stable, concentrated aqueous solution can be challenging.

Q2: Why is there conflicting information about its water solubility?

The discrepancy in reported solubility may be due to differences in the experimental conditions under which solubility was determined, such as temperature, pH, and the presence of counter-ions. The rate of dissolution and the final concentration achieved can be influenced by these factors. Additionally, the hydrochloride salt form can be sensitive to the pH of the solution.

Q3: In which solvents is **cis-Indatraline hydrochloride** readily soluble?

cis-Indatraline hydrochloride exhibits high solubility in dimethyl sulfoxide (DMSO). Various suppliers indicate solubility in DMSO at concentrations up to 100 mM[1][2] or 50 mg/mL[4]. This makes DMSO a suitable solvent for preparing high-concentration stock solutions.

Q4: What is the recommended method for preparing a stock solution?

It is highly recommended to first prepare a concentrated stock solution of **cis-Indatraline hydrochloride** in high-purity, anhydrous DMSO[4]. This stock solution can then be diluted into the desired aqueous buffer or cell culture medium for your experiment.

Q5: How should I store the stock solution?

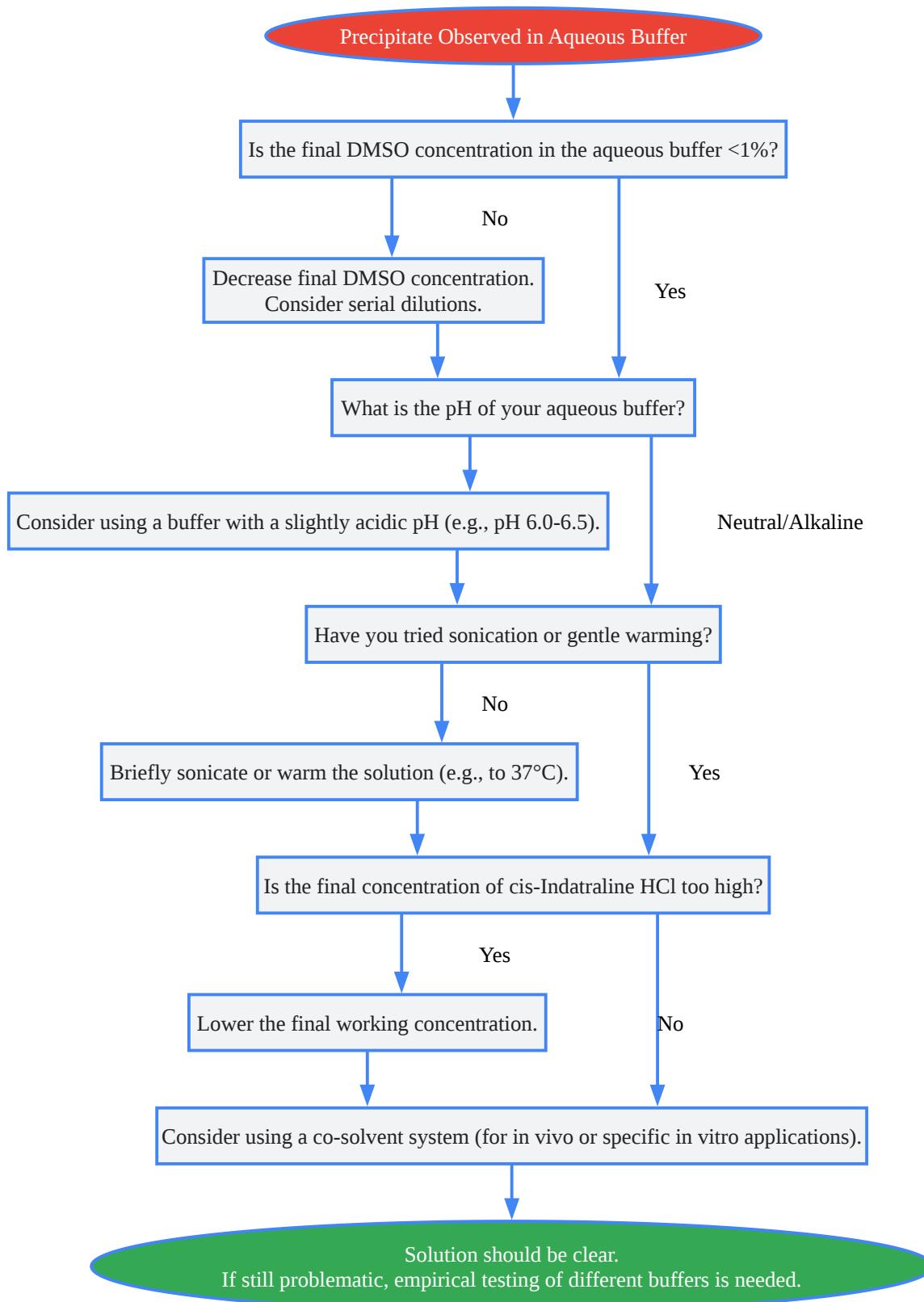
Stock solutions of **cis-Indatraline hydrochloride** in DMSO should be stored at -20°C or -80°C to ensure stability. MedChemExpress suggests that at -80°C, the solution is stable for up to 6 months, and at -20°C, for up to 1 month[4]. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles[4].

Troubleshooting Insoluble **cis-Indatraline Hydrochloride** in Aqueous Buffers

Problem: Precipitate forms when diluting a DMSO stock solution into an aqueous buffer.

This is a common issue and is likely due to the poor aqueous solubility of the compound, especially at neutral or alkaline pH. As an amine hydrochloride, the solubility of **cis-Indatraline** is pH-dependent. At higher pH values, the hydrochloride salt can convert to the free base form, which is less soluble in water.

Troubleshooting Workflow

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Caption: Troubleshooting workflow for **cis-Indatraline hydrochloride** insolubility.

Data Summary

Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{16}H_{15}Cl_2N \cdot HCl$	[1]
Molecular Weight	328.67 g/mol	[1]
Appearance	White to off-white solid	MedChemExpress

Reported Solubility

Solvent	Concentration	Conditions	Reference
Water	10 mM (~3.29 mg/mL)	With gentle warming	[1] [2] [3]
DMSO	100 mM (~32.87 mg/mL)	[1] [2]	
DMSO	50 mg/mL (~152 mM)	May require ultrasound	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out 3.29 mg of **cis-Indatraline hydrochloride** powder.
- Add 1 mL of anhydrous, high-purity DMSO.
- Vortex or sonicate briefly until the solid is completely dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots.

Protocol 2: Preparation of an Aqueous Working Solution for In Vitro Assays

This protocol is adapted from general practices for poorly soluble compounds.

- Start with a high-concentration stock solution of **cis-Indatraline hydrochloride** in DMSO (e.g., 10 mM or 50 mg/mL).
- Perform serial dilutions of the DMSO stock solution in your desired aqueous buffer (e.g., PBS, cell culture medium) to reach the final working concentration.
- Ensure that the final concentration of DMSO in your working solution is low (ideally $\leq 0.5\%$) to avoid solvent effects on your experimental system.
- Add the diluted compound to your experimental setup and mix gently.
- If precipitation is observed, try lowering the final concentration of **cis-Indatraline hydrochloride** or using a buffer with a slightly lower pH.

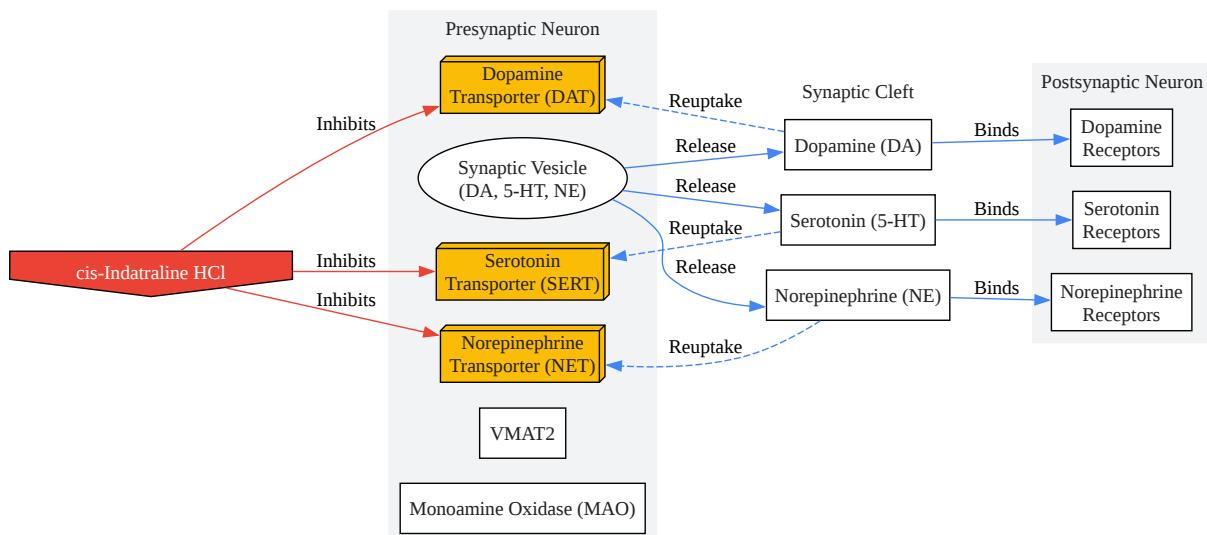
Protocol 3: Example of a Formulation for In Vivo Studies

This protocol is provided as an example and may require optimization for specific applications.

- Prepare a 50 mg/mL stock solution of **cis-Indatraline hydrochloride** in DMSO[4].
- For a 1 mL final volume, take 100 μ L of the 50 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of saline to bring the final volume to 1 mL[4]. This results in a 5 mg/mL solution.

Signaling Pathway Inhibition

cis-Indatraline hydrochloride is a potent, non-selective monoamine reuptake inhibitor. It blocks the serotonin transporter (SERT), dopamine transporter (DAT), and norepinephrine transporter (NET), thereby increasing the synaptic concentrations of these neurotransmitters[1] [2][5].



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Caption: Mechanism of action of **cis-Indatraline hydrochloride**.

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